

Synthesis of 4-Chloro-3-sulfamoylbenzoic acid from methyl ester

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Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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Introduction

4-Chloro-3-sulfamoylbenzoic acid (CAS# 1205-30-7) is a significant chemical intermediate in pharmaceutical synthesis. This compound serves as a key precursor for various active pharmaceutical ingredients (APIs), including **antihypertensive and diuretic agents** such as indapamide, clopamide, and tripamide [1] [2] [3]. The synthesis pathway starting from its methyl ester derivative offers a practical route with favorable yield and purity profile, making it valuable for research and development activities in medicinal chemistry and drug manufacturing.

Experimental Protocol

Synthesis of 4-Chloro-3-sulfamoylbenzoic acid from Methyl Ester

Objective: To hydrolyze methyl 4-chloro-3-sulfamoylbenzoate to **4-chloro-3-sulfamoylbenzoic acid** using lithium hydroxide in a tetrahydrofuran-water solvent system [4].

Materials:

- Methyl 4-chloro-3-sulfamoylbenzoate (starting material)
- Lithium hydroxide (LiOH)

- Tetrahydrofuran (THF)
- Hydrochloric acid (HCl, 6N)
- Ethyl acetate
- Diethyl ether
- Deionized water

Equipment:

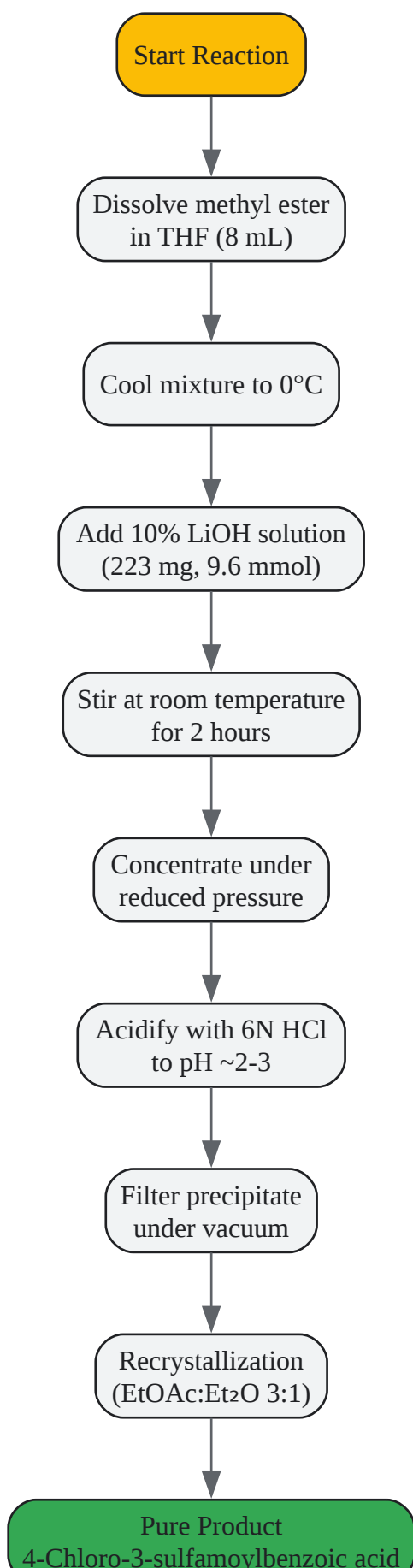
- 50 mL round-bottom flask
- Magnetic stirrer with temperature control
- Ice bath
- Rotary evaporator
- Vacuum filtration apparatus
- Analytical balance
- Melting point apparatus
- NMR spectrometer (for characterization)

Procedure:

- **Reaction Setup:** Charge a 50 mL round-bottom flask with methyl 4-chloro-3-sulfamoylbenzoate (800 mg, 3.20 mmol) and add tetrahydrofuran (8 mL). Stir the mixture until complete dissolution occurs [4].
- **Cooling:** Cool the reaction mixture to 0°C using an ice bath [4].
- **Hydrolysis:** Add an aqueous solution of 10% lithium hydroxide (223 mg, 9.6 mmol in appropriate volume of water) dropwise to the cooled reaction mixture while maintaining continuous stirring [4].
- **Reaction Progress:** Allow the reaction to proceed for 2 hours at room temperature (approximately 20-25°C) with constant stirring. Monitor reaction completion by TLC or HPLC [4].
- **Work-up:**
 - Concentrate the reaction mixture under reduced pressure using a rotary evaporator to remove tetrahydrofuran.
 - Acidify the aqueous layer with 6N hydrochloric acid until pH ~2-3 to precipitate the product.
 - Collect the resulting precipitate by vacuum filtration [4].
- **Purification:**
 - Wash the solid with cold water and dry under vacuum.

- For further purification, recrystallize the crude product from an ethyl acetate:dry ethyl ether (3:1) solution using slow evaporation crystal growth technique at ambient temperature [4].
- **Characterization:**
 - Determine melting point (literature value: 256-258°C) [5] [3].
 - Record ¹H NMR spectrum (DMSO-d₆) for structural confirmation [4].

The following diagram illustrates the experimental workflow for this synthesis:



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Characterization Data

Physical and Chemical Properties

Table 1: Physicochemical Properties of **4-Chloro-3-sulfamoylbenzoic acid**

Property	Value	Reference
CAS Number	1205-30-7	[5]
Molecular Formula	C ₇ H ₆ ClNO ₄ S	[5] [3]
Molecular Weight	235.64 g/mol	[5] [3]
Melting Point	256-258°C (lit.)	[5] [3]
Boiling Point	502.4±60.0°C (predicted)	[5] [3]
Density	1.649±0.06 g/cm ³ (predicted)	[5]
pKa	3.44±0.10 (predicted)	[5]
Flash Point	257.6±32.9°C	[3]
LogP	0.92	[3]

Spectroscopic Data

¹H NMR (400 MHz, DMSO-d₆) [4]:

- δ 13.60 (s, 1H, COOH)
- δ 8.51 (d, J = 2.0 Hz, 1H, Ph-H)
- δ 8.10 (dd, J = 8.2, 2.1 Hz, 1H, Ph-H)

- δ 7.82 (s, 2H, SO₂NH₂)
- δ 7.79 (d, J = 8.3 Hz, 1H, Ph-H)

Safety Considerations

Table 2: Safety Information and Handling Precautions

Parameter	Specification	Reference
Hazard Statements	H315-H319-H335 (Causes skin irritation, serious eye irritation, respiratory irritation)	[5] [3]
Precautionary Statements	P261-P305+P351+P338 (Avoid breathing dust/fume/gas/mist/vapors; IF IN EYES: Rinse cautiously with water for several minutes)	[5] [3]
Personal Protective Equipment	Dust mask type N95 (US); Eyeshields; Gloves	[3]
WGK Germany	3 (Highly water polluting)	[5] [3]
Acute Toxicity (Rat, IV)	LD ₅₀ = 1100 mg/kg	[3]

Applications in Drug Development

4-Chloro-3-sulfamoylbenzoic acid serves as a key building block in pharmaceutical synthesis:

- **Antihypertensive Agents:** The compound is a known precursor for indapamide, a medication used for the treatment of essential arterial hypertension [1].
- **Diuretic Compounds:** It serves as an intermediate for clopamide and other sulfonamide-based diuretic agents [2].
- **Metabolic Studies:** The compound and its derivatives are used in metabolic fate studies of antihypertensive agents like tripamide [3].

- **Analytical Standards:** Used as reference standards in chromatographic methods for drug quantification in pharmaceutical formulations [3].

Conclusion

The hydrolysis of methyl 4-chloro-3-sulfamoylbenzoate to **4-chloro-3-sulfamoylbenzoic acid** using lithium hydroxide provides an efficient synthetic route with good yield (81.3%) and high purity. The method is reproducible and suitable for research and development purposes. The resulting compound serves as a valuable intermediate for various pharmaceutical applications, particularly in the development of cardiovascular and diuretic medications.

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References

1. US5110946A - Preparation of 4-chloro-3-sulphamoyl-n-(2, ... [patents.google.com]
2. 4-chloro-3-sulfamoylbenzoic acid hydrazides, a process for ... [patents.google.com]
3. - 4 - Chloro - 3 | CAS#:1205-30-7 | Chemsrvc sulfamoylbenzoic acid [chemsrc.com]
4. 4-Chloro-5-sulphamoylbenzoic acid synthesis [chemicalbook.com]
5. - 4 -5-sulphamoylbenzoic Chloro | 1205-30-7 acid [chemicalbook.com]

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